

# Application Notes and Protocols for Preparing TG-100435 Stock Solution in DMSO

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## Compound of Interest

Compound Name: TG-100435

Cat. No.: B1150180

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## Introduction

**TG-100435** is a multi-targeted protein tyrosine kinase inhibitor with significant potential in cancer research.[1] Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecule inhibitors due to its high solubilizing capacity.[2] [3] This document provides a detailed protocol for the preparation, storage, and handling of **TG-100435** stock solutions in DMSO.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **TG-100435** is essential for accurate stock solution preparation.

| Property           | Value  | Source                                  |
|--------------------|--|---|
| Molecular Weight   | 494.42 g/mol   | [4]                                     |
| Chemical Formula   | C <sub>26</sub> H <sub>25</sub> Cl <sub>2</sub> N <sub>5</sub> O | [4]                                     |
| Appearance         | Solid (assumed)  | General knowledge                       |
| Solubility in DMSO | Soluble (specific quantitative data not available)               | General knowledge for similar compounds |

## Experimental Protocol: Preparing a 10 mM TG-100435 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TG-100435** in DMSO. This concentration is a common starting point for many in vitro assays.<sup>[5]</sup>

Materials:

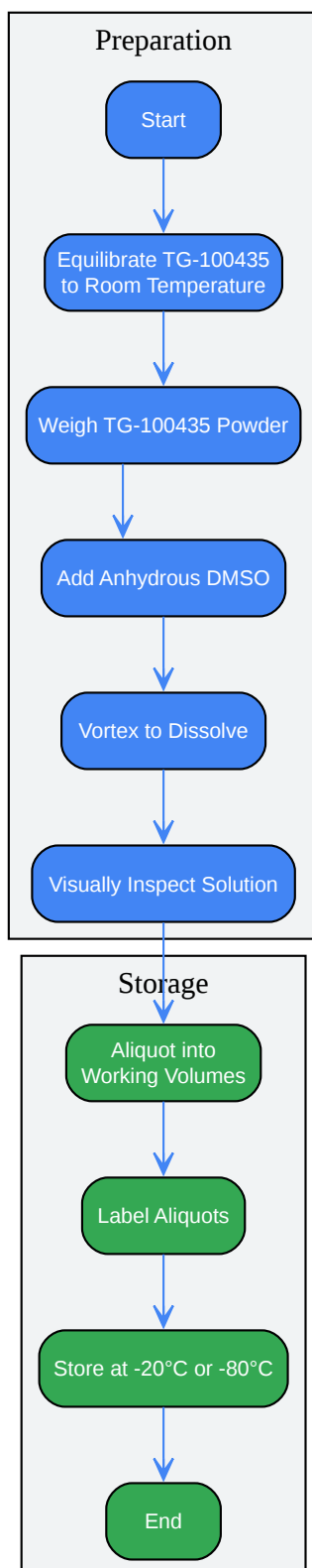
- **TG-100435** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)<sup>[6]</sup>
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated pipettes
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate TG-100435:** Allow the vial of **TG-100435** powder to reach room temperature before opening to prevent moisture condensation.
- **Weigh TG-100435:**
  - Tare a sterile microcentrifuge tube on the analytical balance.
  - Carefully weigh the desired amount of **TG-100435** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.944 mg of **TG-100435**.
  - Calculation:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Desired Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$

- $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 494.42 \text{ g/mol} / 1000 = 4.944 \text{ mg}$
- Dissolve in DMSO:
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **TG-100435**. In this example, add 1 mL of DMSO.
  - Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.[\[5\]](#)[\[6\]](#)
  - Visually inspect the solution to ensure there are no visible particles. If dissolution is difficult, gentle warming in a 37°C water bath or brief sonication may be applied, but be cautious about the compound's temperature sensitivity.[\[5\]](#)[\[6\]](#)
- Aliquot and Store:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use working volumes (e.g., 10 µL, 20 µL, or 50 µL) in sterile microcentrifuge tubes.[\[5\]](#)
  - Clearly label each aliquot with the compound name (**TG-100435**), concentration (10 mM), solvent (DMSO), and the date of preparation.
  - Store the aliquots at -20°C or -80°C for long-term storage, protected from light.[\[5\]](#) A common recommendation for stock solution stability is up to 6 months at -20°C.[\[5\]](#)

## Workflow for TG-100435 Stock Solution Preparation



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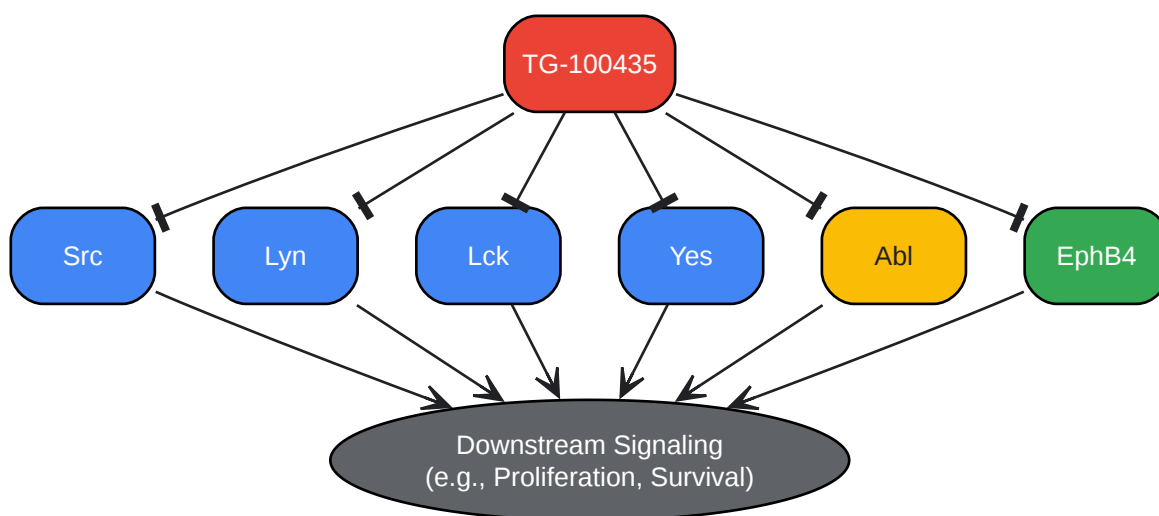
Caption: Workflow for preparing **TG-100435** stock solution in DMSO.

## Important Considerations

- **DMSO Quality:** Always use anhydrous (water-free) DMSO, as moisture can affect the solubility and stability of the compound.<sup>[2]</sup>
- **Final DMSO Concentration in Assays:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is low (typically <0.1% to <0.5%) to avoid solvent-induced toxicity.<sup>[5][7]</sup> Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.
- **Precipitation:** If the compound precipitates out of solution when diluted in an aqueous medium, try making intermediate serial dilutions in DMSO before the final dilution into the aqueous buffer.<sup>[2]</sup>
- **Safety:** Handle **TG-100435** and DMSO with appropriate personal protective equipment in a well-ventilated area. Review the Safety Data Sheet (SDS) for both substances before use.

## Signaling Pathway of TG-100435

**TG-100435** is a multi-targeted tyrosine kinase inhibitor. Its mechanism of action involves the inhibition of several kinases, including Src family kinases (Src, Lyn, Lck, Yes), Abl, and EphB4.<sup>[1]</sup>



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Caption: Inhibition of multiple tyrosine kinases by **TG-100435**.

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## References

- 1. Metabolism and pharmacokinetics of a novel Src kinase inhibitor TG100435 ([7-(2,6-dichloro-phenyl)-5-methyl-benzo[1,2,4]triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine) and its active N-oxide metabolite TG100855 ([7-(2,6-dichloro-phenyl)-5-methylbenzo[1,2,4]triazin-3-yl]-{4-[2-(1-oxy-pyrrolidin-1-yl)-ethoxy]-phenyl}-amine) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 3. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. file.selleckchem.com [file.selleckchem.com]
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